

Measuring the In Vitro Activity of FR295389 Against Clinically Relevant Bacterial Isolates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FR295389

CAS No.: 1019207-72-7

Cat. No.: B607548

[Get Quote](#)

Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

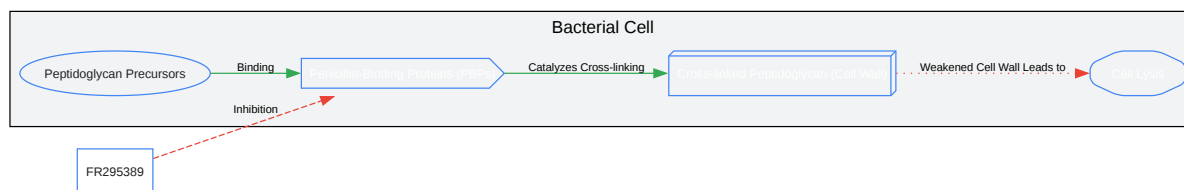
Introduction

FR295389 is a novel dihydroimidazopyrazolium cephalosporin antibiotic. This document provides detailed protocols for measuring the in vitro activity of **FR295389** against a variety of clinically significant bacterial isolates. The described methods include determination of Minimum Inhibitory Concentration (MIC), time-kill kinetic assays, and checkerboard synergy testing.

Cephalosporins are a class of β -lactam antibiotics that act by inhibiting the synthesis of the peptidoglycan layer of bacterial cell walls.[1] **FR295389** has demonstrated notable activity against challenging Gram-negative pathogens, particularly IMP-type metallo- β -lactamase (MBL)-producing *Pseudomonas aeruginosa*. [2] Understanding the full spectrum of its activity is crucial for its potential development as a therapeutic agent.

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

FR295389, like other cephalosporins, targets penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. By binding to PBPs, **FR295389** disrupts the cross-linking of the peptidoglycan chains, leading to a weakened cell wall and ultimately, bacterial cell lysis and death. A key characteristic of **FR295389** is its stability against certain β -lactamases, such as IMP-type MBLs, as it has been shown to be a poor substrate for these enzymes.[2]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **FR295389**.

Quantitative Data Summary

The following table summarizes the known in vitro activity of **FR295389** against IMP-type MBL-producing *Pseudomonas aeruginosa*.

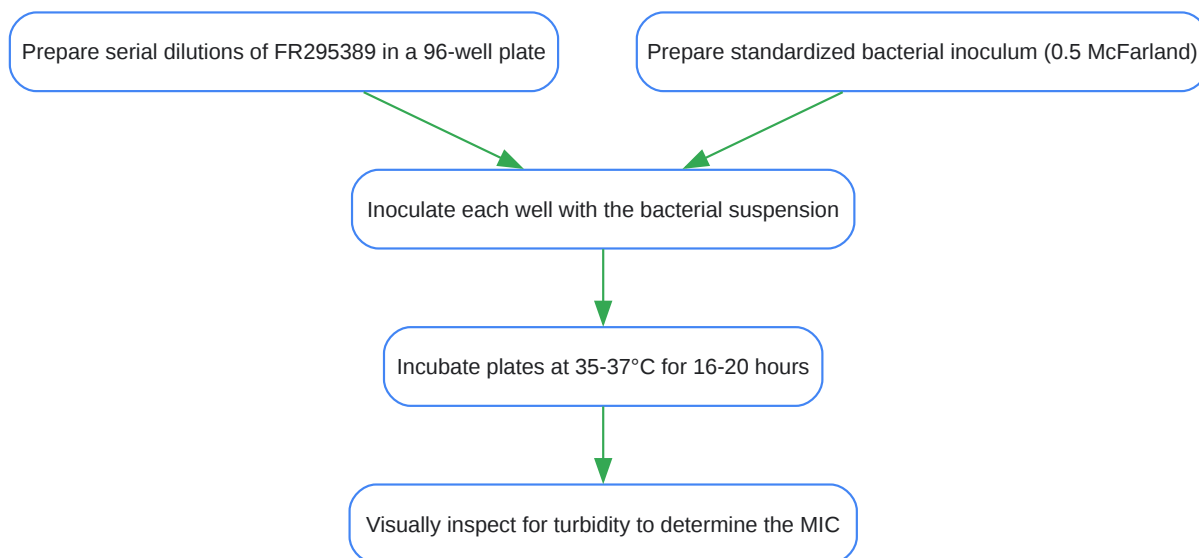
Organism	Number of Isolates	FR295389 MIC50 (µg/mL)	FR295389 MIC90 (µg/mL)
IMP-type MBL-producing <i>Pseudomonas aeruginosa</i>	21	8.0[2]	32[2]

Experimental Protocols

The following are detailed protocols for evaluating the in vitro activity of **FR295389**. These protocols are based on established standards from the Clinical and Laboratory Standards Institute (CLSI).

Minimum Inhibitory Concentration (MIC) Determination using Broth Microdilution

This protocol determines the lowest concentration of **FR295389** that inhibits the visible growth of a microorganism.



[Click to download full resolution via product page](#)

Caption: Workflow for MIC determination.

Materials:

- **FR295389**
- Cation-adjusted Mueller-Hinton Broth (CAMHB)

- 96-well microtiter plates
- Bacterial isolates
- 0.5 McFarland turbidity standard
- Spectrophotometer
- Incubator

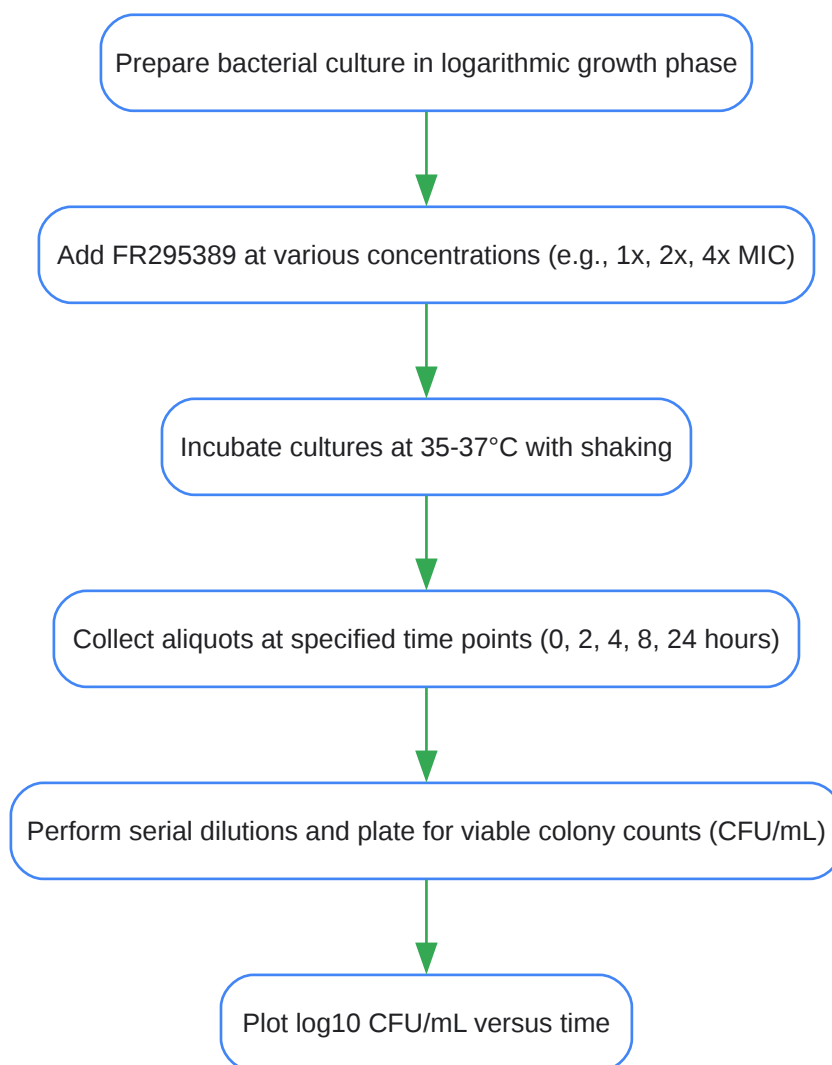
Procedure:

- Preparation of **FR295389** Stock Solution: Prepare a stock solution of **FR295389** in a suitable solvent (e.g., sterile water or DMSO) at a concentration of 1280 µg/mL.
- Serial Dilutions:
 - Add 100 µL of CAMHB to all wells of a 96-well plate.
 - Add 100 µL of the **FR295389** stock solution to the first well of each row to be tested, creating a 1:2 dilution.
 - Perform serial 2-fold dilutions by transferring 100 µL from the first well to the second, and so on, down the row. Discard the final 100 µL from the last well. This will create a range of concentrations (e.g., 64, 32, 16, 8, 4, 2, 1, 0.5, 0.25, 0.125 µg/mL).
- Inoculum Preparation:
 - From a fresh culture plate (18-24 hours growth), select several colonies and suspend them in sterile saline.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Dilute this suspension 1:150 in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL.

- Inoculation: Add 100 μ L of the standardized bacterial inoculum to each well of the microtiter plate, including a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubation: Incubate the plates at 35-37°C for 16-20 hours in ambient air.
- MIC Determination: The MIC is the lowest concentration of **FR295389** at which there is no visible growth (turbidity) as detected by the naked eye.

Time-Kill Kinetic Assay

This assay assesses the bactericidal or bacteriostatic activity of **FR295389** over time.



[Click to download full resolution via product page](#)

Caption: Workflow for time-kill assay.

Materials:

- **FR295389**
- CAMHB
- Bacterial isolates
- Sterile test tubes
- Shaking incubator
- Agar plates
- Sterile saline for dilutions

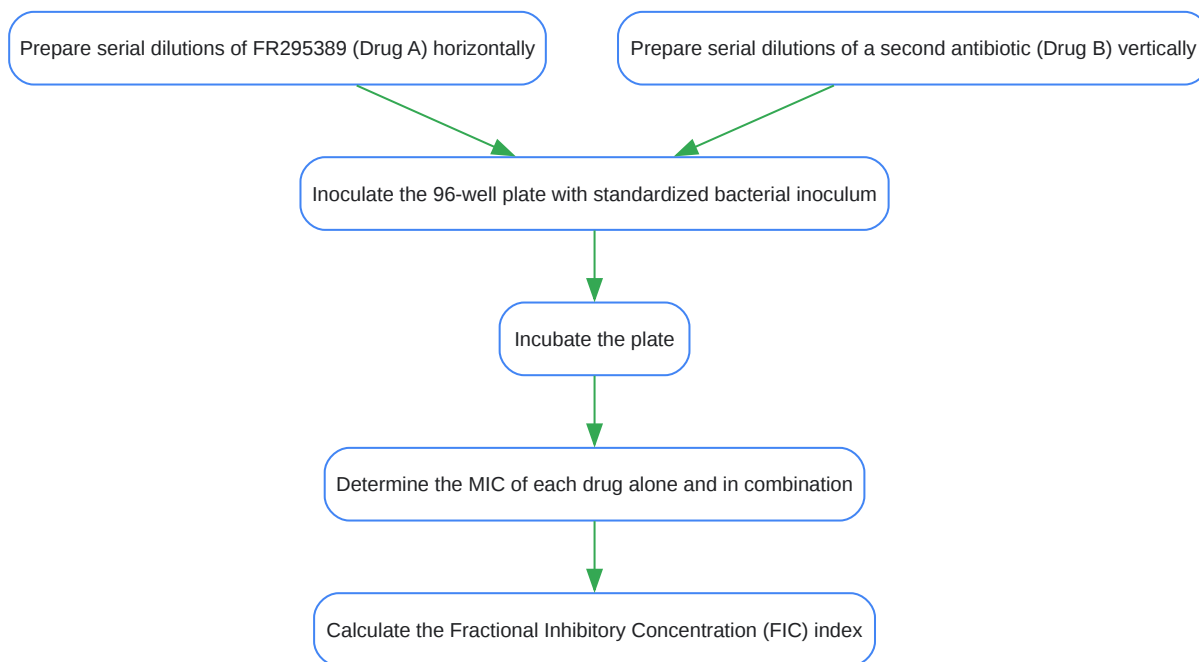
Procedure:

- Inoculum Preparation: Prepare an overnight culture of the test organism in CAMHB. Dilute the overnight culture into fresh, pre-warmed CAMHB and incubate until it reaches the logarithmic phase of growth (turbidity of ~0.1 at 600 nm).
- Assay Setup:
 - Prepare tubes containing CAMHB with **FR295389** at desired concentrations (e.g., 0x, 0.5x, 1x, 2x, and 4x the predetermined MIC).
 - Inoculate each tube with the logarithmic phase culture to a final density of approximately 5×10^5 CFU/mL.
- Incubation and Sampling:
 - Incubate the tubes at 35-37°C with constant agitation.
 - At various time points (e.g., 0, 2, 4, 8, and 24 hours), remove an aliquot from each tube.
- Viable Cell Counting:

- Perform ten-fold serial dilutions of each aliquot in sterile saline.
- Plate 100 μ L of appropriate dilutions onto agar plates.
- Incubate the plates at 35-37°C for 18-24 hours.
- Count the number of colonies (CFU) on the plates and calculate the CFU/mL for each time point.
- Data Analysis: Plot the $\log_{10}$ CFU/mL against time for each concentration of **FR295389**. A ≥ 3 - $\log_{10}$ reduction in CFU/mL is considered bactericidal activity.

Checkerboard Synergy Testing

This method is used to assess the interaction between **FR295389** and a second antimicrobial agent.



[Click to download full resolution via product page](#)

Caption: Workflow for checkerboard synergy testing.

Materials:

- **FR295389** (Drug A)
- Second antimicrobial agent (Drug B)
- CAMHB
- 96-well microtiter plates
- Bacterial isolates
- 0.5 McFarland turbidity standard

Procedure:

- Plate Setup:
 - Prepare a 96-well plate with serial dilutions of **FR295389** along the x-axis (columns) and the second antimicrobial agent along the y-axis (rows). Each well will contain a unique combination of concentrations of the two drugs.
- Inoculation: Inoculate the plate with a standardized bacterial suspension as described in the MIC protocol.
- Incubation: Incubate the plate at 35-37°C for 16-20 hours.
- Data Collection: Determine the MIC of each drug alone and in combination by observing the lowest concentration that inhibits visible growth.
- Data Analysis: Calculate the Fractional Inhibitory Concentration (FIC) index for each combination showing no growth using the following formula:

FIC Index = FIC of Drug A + FIC of Drug B where:

- FIC of Drug A = (MIC of Drug A in combination) / (MIC of Drug A alone)

- $\text{FIC of Drug B} = (\text{MIC of Drug B in combination}) / (\text{MIC of Drug B alone})$

The results are interpreted as follows:

- Synergy: $\text{FIC index} \leq 0.5$
- Additive/Indifference: $0.5 < \text{FIC index} \leq 4$
- Antagonism: $\text{FIC index} > 4$

Conclusion

The protocols outlined in this document provide a standardized framework for researchers to evaluate the in vitro activity of the novel cephalosporin **FR295389** against a range of clinical isolates. Consistent and reproducible data generated using these methods will be essential for understanding the potential clinical utility of this promising new antibiotic. Further studies are warranted to expand the knowledge of its activity against a broader array of Gram-positive and Gram-negative pathogens.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cephalosporins - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. In vitro antibacterial activity of a new cephalosporin, FR295389, against IMP-type metallo-beta-lactamase-producers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Measuring the In Vitro Activity of FR295389 Against Clinically Relevant Bacterial Isolates]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607548/docs#measuring-the-in-vitro-activity-of-fr295389-against-clinically-relevant-bacterial-isolates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)